

Methods for conjugating SPDB-DM4 to monoclonal antibodies

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Compound of Interest

Compound Name: Anti-CCL2 (Carlumab)-SPDB-DM4

Cat. No.: B10800599

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Application Note & Protocol

Topic: Methods for Conjugating SPDB-DM4 to Monoclonal Antibodies

Audience: Researchers, scientists, and drug development professionals.

Introduction

Antibody-Drug Conjugates (ADCs) are a transformative class of targeted cancer therapies that combine the specificity of a monoclonal antibody (mAb) with the potent cell-killing ability of a cytotoxic payload.[1] The linker, which connects the antibody to the payload, is a critical component that ensures the ADC remains stable in circulation and facilitates the release of the cytotoxic agent upon internalization into target tumor cells.[2]

This document provides a detailed protocol for the conjugation of the maytansinoid derivative DM4 to a monoclonal antibody using the N-Succinimidyl 4-(2-pyridyldithio)butyrate (SPDB) linker. SPDB is a cleavable linker containing a disulfide bond.[3] This disulfide bond is designed to be stable in the bloodstream but is readily cleaved in the highly reductive environment of the tumor cell cytosol, releasing the active DM4 payload.[3][4] The DM4 payload then exerts its cytotoxic effect by inhibiting tubulin polymerization, leading to mitotic arrest and apoptosis.[5][6]

The conjugation chemistry typically involves the reaction of the N-hydroxysuccinimide (NHS) ester of the SPDB linker with the primary amine groups of lysine residues on the antibody, forming a stable amide bond.^[7]

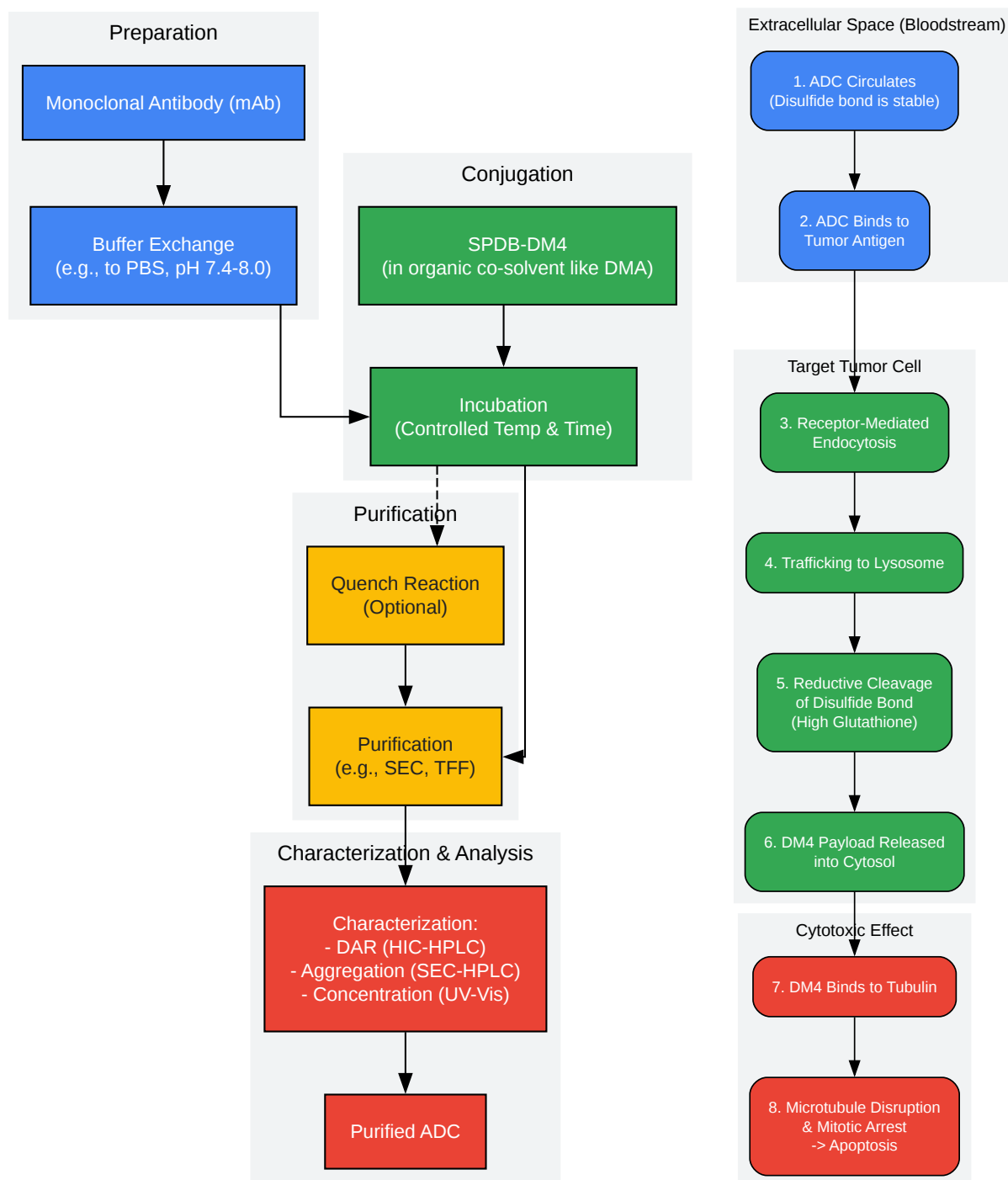
This protocol will cover the preparation of the antibody, the conjugation reaction, and the subsequent purification and characterization of the resulting SPDB-DM4 ADC.

Principle of the Method

The conjugation strategy is based on the chemical ligation of the SPDB-DM4 drug-linker complex to surface-accessible lysine residues on the monoclonal antibody. The SPDB portion of the complex contains an NHS ester, which is a reactive group that specifically forms a stable amide linkage with the epsilon-amine group of lysine residues under mild pH conditions.

The process results in a heterogeneous mixture of ADC species with a varying number of DM4 molecules conjugated per antibody. This distribution is referred to as the drug-to-antibody ratio (DAR).^[8] Following the conjugation reaction, the resulting ADC is purified to remove unconjugated drug-linker complex, aggregates, and other impurities.^{[9][10]} The final product is then characterized to determine key quality attributes such as average DAR, drug load distribution, and percentage of monomer.

Experimental Workflow



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